

# An In-depth Technical Guide to 4-(Diethoxymethyl)benzaldehyde: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: **4-(Diethoxymethyl)benzaldehyde**

Cat. No.: **B1630343**

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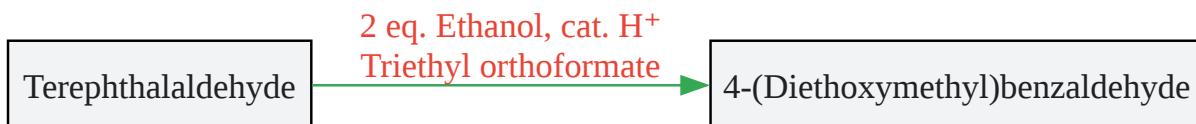
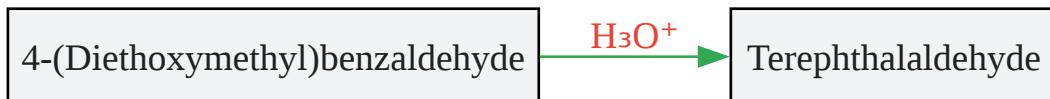
## Abstract

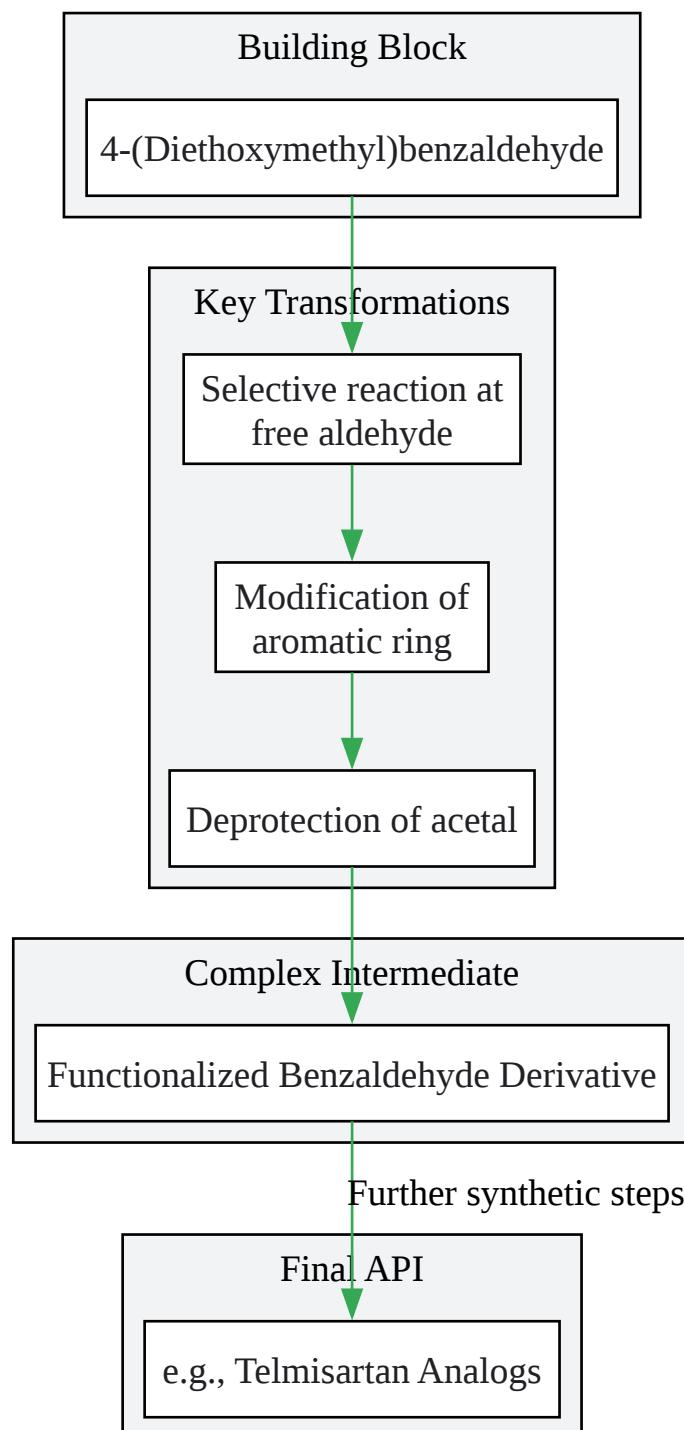
**4-(Diethoxymethyl)benzaldehyde**, also known as terephthalaldehyde mono(diethyl acetal), is a versatile organic compound with significant applications in synthetic chemistry. Its unique structure, featuring both a reactive aldehyde group and a stable diethyl acetal, makes it a valuable intermediate in the synthesis of a wide range of chemical entities, including pharmaceuticals, agrochemicals, and fragrances.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties of **4-(diethoxymethyl)benzaldehyde**, detailed experimental protocols for its synthesis and key reactions, and a discussion of its applications, particularly in the realm of drug development.

## Chemical Properties and Identification

**4-(Diethoxymethyl)benzaldehyde** is a substituted aromatic aldehyde. The presence of the diethoxymethyl group serves as a protecting group for one of the aldehyde functionalities of terephthalaldehyde, allowing for selective reactions at the unprotected aldehyde site.

Structure:





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## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
- 2. Page loading... [wap.guidechem.com]
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